

Application Note & Protocol: Synthesis of 6-Methylquinoline-2-carbaldehyde via Riley Oxidation

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Compound of Interest

Compound Name: 6-Methylquinoline-2-carbaldehyde

CAS No.: 38462-78-1

Cat. No.: B3023024

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Abstract

This document provides a detailed experimental protocol for the synthesis of **6-Methylquinoline-2-carbaldehyde**, a key heterocyclic building block for pharmaceutical and materials science research. The synthesis is achieved through the selective oxidation of the C2-methyl group of 2,6-dimethylquinoline using selenium dioxide (SeO_2). This method, a variation of the Riley oxidation, is a reliable and well-established procedure for converting activated methyl groups to aldehydes. This guide explains the underlying reaction mechanism, provides a step-by-step laboratory procedure, details purification and characterization techniques, and includes a troubleshooting guide to ensure reproducible and successful synthesis.

Introduction: Significance of Quinoline Aldehydes

Quinoline scaffolds are privileged structures in medicinal chemistry, forming the core of numerous therapeutic agents with a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1] Specifically, quinoline aldehydes such as **6-Methylquinoline-2-carbaldehyde** serve as versatile intermediates. The aldehyde functional group is readily converted into a variety of other functionalities, enabling the synthesis of diverse compound libraries for drug discovery and the development of functional materials. The synthesis described herein utilizes the selective oxidation of 2,6-dimethylquinoline, a readily available starting material that can be prepared through classic methods like the Doebner-von Miller reaction.[2][3][4]

Reaction Scheme & Mechanism

The core transformation is the oxidation of a methyl group at the 2-position of the quinoline ring, which is activated by the adjacent heterocyclic nitrogen atom.

Overall Reaction:

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Sources

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